

# Application Notes and Protocols for Biodistribution Analysis of <sup>99m</sup>Tc-IMP 245

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## Compound of Interest

Compound Name: IMP 245  
Cat. No.: B12364493

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These application notes provide a detailed overview of the biodistribution of the radiolabeled compound <sup>99m</sup>Tc-IMP 245. The included data and protocols are intended to guide researchers in designing and executing preclinical imaging and biodistribution studies. The information is compiled from available patent literature, supplemented with established methodologies for similar radiopharmaceuticals.

## Data Presentation

The following table summarizes the quantitative biodistribution of <sup>99m</sup>Tc-IMP 245 in female athymic nude mice bearing human colorectal adenocarcinoma xenografts (LS 174T). The data, expressed as percentage of injected dose per gram of tissue (%ID/g), was obtained at various time points following intravenous injection. This study involved a pretargeting approach with a bispecific antibody (TF2).

Table 1: Biodistribution of <sup>99m</sup>Tc-IMP 245 in LS 174T Tumor-Bearing Nude Mice (Pretargeted with TF2)[1]

Tissue	0.5 h post-injection	1 h post-injection	4 h post-injection	24 h post-injection
Tumor	21.8 ± 3.0	30.1 ± 13.7	25.0 ± 3.7	10.2 ± 1.5
Blood	1.8 ± 0.3	1.1 ± 0.5	0.4 ± 0.1	0.1 ± 0.0
Heart	1.9 ± 0.3	1.3 ± 0.5	0.5 ± 0.1	0.1 ± 0.0
Lungs	3.1 ± 0.5	2.1 ± 0.9	0.8 ± 0.2	0.2 ± 0.0
Liver	2.9 ± 0.3	2.2 ± 0.8	1.2 ± 0.2	0.4 ± 0.1
Spleen	1.4 ± 0.2	1.0 ± 0.4	0.5 ± 0.1	0.2 ± 0.0
Kidneys	25.4 ± 3.8	18.2 ± 7.2	6.5 ± 1.2	1.4 ± 0.2
Stomach	0.9 ± 0.1	0.7 ± 0.3	0.4 ± 0.1	0.1 ± 0.0
Intestines	2.3 ± 0.3	1.7 ± 0.6	0.8 ± 0.1	0.2 ± 0.0
Muscle	1.0 ± 0.1	0.7 ± 0.3	0.3 ± 0.0	0.1 ± 0.0
Bone	2.1 ± 0.3	1.6 ± 0.6	0.8 ± 0.1	0.3 ± 0.0

Data is presented as mean ± standard deviation.

## Experimental Protocols

The following are generalized protocols for key experiments related to the biodistribution analysis of a  $^{99m}\text{Tc}$ -labeled compound like **IMP 245**. These are based on standard practices in radiopharmaceutical research.

### Radiolabeling of IMP 245 with $^{99m}\text{Tc}$

Objective: To prepare  $^{99m}\text{Tc}$ -**IMP 245** with high radiochemical purity.

Materials:

- **IMP 245** precursor
- Sodium pertechnetate ( $\text{Na}[^{99m}\text{TcO}_4]$ ) eluted from a  $^{99}\text{Mo}/^{99m}\text{Tc}$  generator

- Stannous chloride ( $\text{SnCl}_2$ ) or other suitable reducing agent
- Saline solution (0.9% NaCl)
- ITLC strips (e.g., silica gel)
- Mobile phase (e.g., saline, acetone)
- Radio-TLC scanner or gamma counter

#### Procedure:

- Aseptically add a solution of the **IMP 245** precursor to a sterile, pyrogen-free vial.
- Add a solution of a reducing agent, such as stannous chloride, to the vial.
- Introduce a known activity of sodium pertechnetate ( $\text{Na}[^{99\text{m}}\text{TcO}_4]$ ) into the vial.
- Gently agitate the mixture and incubate at room temperature for a specified time (e.g., 15-30 minutes).
- Perform quality control to determine the radiochemical purity using instant thin-layer chromatography (ITLC).
  - Spot the ITLC strip with the radiolabeled product.
  - Develop the chromatogram using an appropriate mobile phase.
  - Analyze the strip using a radio-TLC scanner or by cutting the strip into segments and counting in a gamma counter to determine the percentage of  $^{99\text{m}}\text{Tc}$ -**IMP 245**, free pertechnetate, and reduced/hydrolyzed  $^{99\text{m}}\text{Tc}$ .
- The final product should be a clear, colorless solution, free of particulate matter.

## Animal Model and Administration of Radiotracer

Objective: To study the in vivo biodistribution of  $^{99\text{m}}\text{Tc}$ -**IMP 245** in a relevant animal model.

#### Materials:

- Healthy, age- and weight-matched laboratory animals (e.g., mice, rats)
- **99mTc-IMP 245** solution
- Insulin syringes with fine-gauge needles (e.g., 27-30G)
- Anesthetic agent (e.g., isoflurane, ketamine/xylazine)
- Animal scale

#### Procedure:

- Acclimatize animals to laboratory conditions for at least one week prior to the experiment.
- On the day of the experiment, weigh each animal to determine the appropriate injection volume.
- Anesthetize the animal using a suitable method.
- Administer a known activity of **99mTc-IMP 245** (typically 0.1-0.2 mL) via intravenous injection (e.g., tail vein in mice).
- Record the exact time of injection.
- Monitor the animal during recovery from anesthesia.

## Tissue Harvesting and Biodistribution Analysis

Objective: To quantify the radioactivity in various organs and tissues at specific time points post-injection.

#### Materials:

- Surgical instruments for dissection
- Tubes or vials for sample collection
- Analytical balance

- Gamma counter

#### Procedure:

- At predetermined time points after injection (e.g., 30 min, 1 h, 4 h, 24 h), euthanize the animals using an approved method.
- Perform a complete dissection and carefully collect organs and tissues of interest (e.g., blood, heart, lungs, liver, spleen, kidneys, stomach, intestines, muscle, bone, and tumor if applicable).
- Blot excess blood from the tissues and weigh each sample.
- Measure the radioactivity in each sample using a calibrated gamma counter.
- Also, count an aliquot of the injected dose as a standard.
- Calculate the percentage of the injected dose per gram of tissue (%ID/g) for each sample using the following formula:

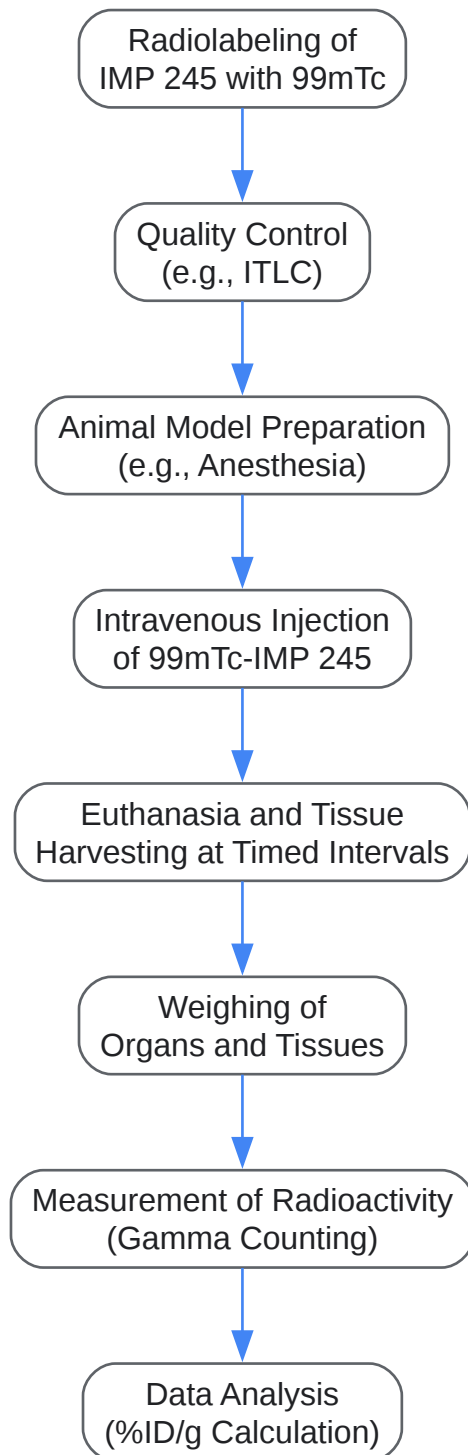
$$\%ID/g = (\text{Counts per minute in tissue} / \text{Weight of tissue in g}) / (\text{Total injected counts per minute}) \times 100$$

## Visualizations

### Experimental Workflow

The following diagram illustrates the typical workflow for a preclinical biodistribution study of a radiolabeled compound.

## Experimental Workflow for Biodistribution Study



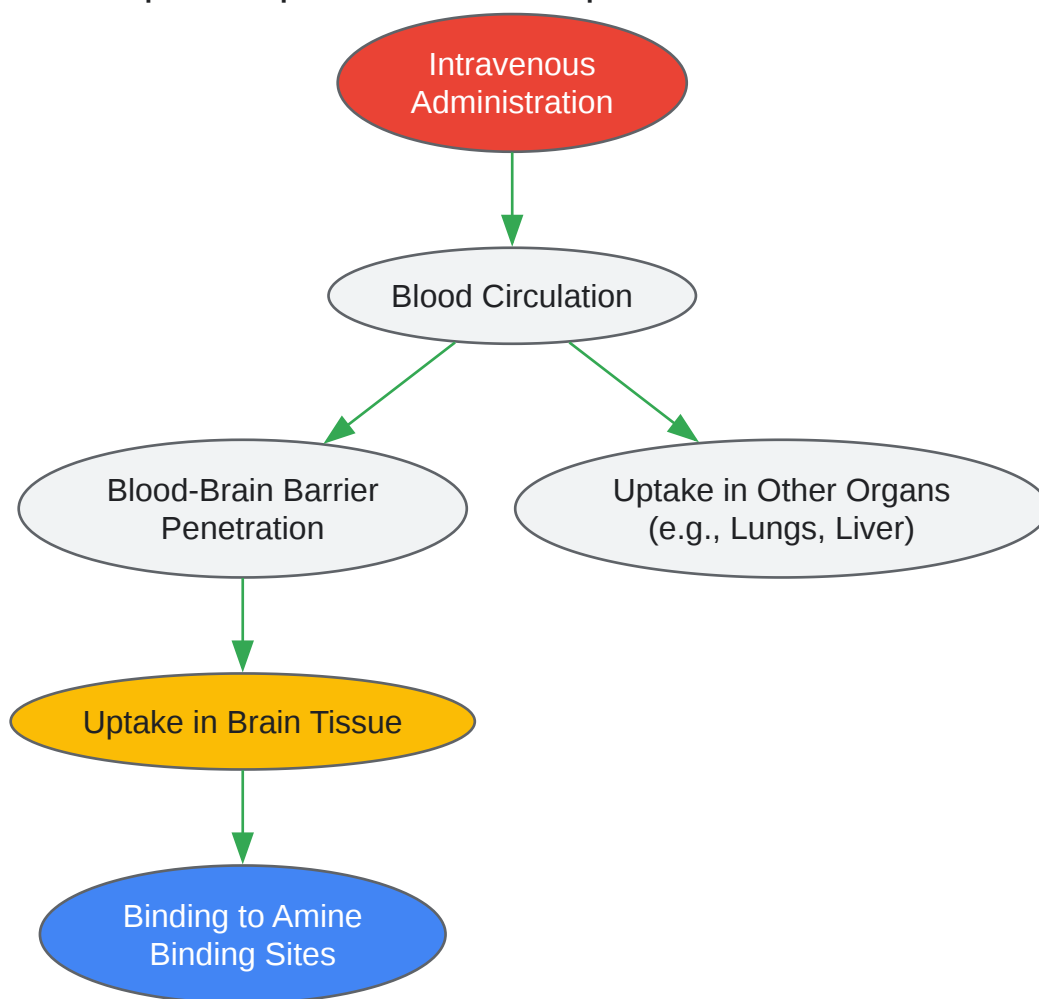
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Caption: Workflow for a typical preclinical biodistribution study.

## Conceptual Pathway of Iodoamphetamine Uptake

This diagram provides a simplified conceptual representation of the factors influencing the uptake of iodoamphetamine-based radiotracers.

### Conceptual Uptake of Iodoamphetamine Radiotracers



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## References

- [1. patentimages.storage.googleapis.com \[patentimages.storage.googleapis.com\]](https://patentimages.storage.googleapis.com)
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